

Review of literature on 2-Tert-butyl-4-methyl-6-nitrophenol

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Compound of Interest

Compound Name: 2-Tert-butyl-4-methyl-6-nitrophenol

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An In-depth Technical Guide on **2-Tert-butyl-4-methyl-6-nitrophenol** and Related Compounds
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available scientific literature on **2-tert-butyl-4-methyl-6-nitrophenol** and its structurally related isomers and precursors. Due to the limited specific data on **2-tert-butyl-4-methyl-6-nitrophenol**, this review extends to closely related and more extensively studied compounds such as 2,6-di-tert-butyl-4-nitrophenol (DBNP) and 2,4-di-tert-butylphenol (2,4-DTBP) to provide a broader context for its potential properties, synthesis, and biological activities. Information on this specific compound is scarce, with suppliers noting it as a rare chemical for which analytical data is not routinely collected.

Chemical and Physical Properties

The properties of nitrophenols are dictated by the substitution pattern on the phenolic ring. The tert-butyl groups provide steric hindrance and lipophilicity, while the nitro group is a strong electron-withdrawing group that influences acidity and reactivity. Below is a summary of properties for the target compound and its related structures.

Table 1: Physicochemical Properties of **2-Tert-butyl-4-methyl-6-nitrophenol** and Related Compounds

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Other Names/Synonyms
2-Tert-butyl-4-methyl-6-nitrophenol	C ₁₁ H ₁₅ NO ₃	195.21 (approx.)	Not readily available	-
2,6-Di-tert-butyl-4-nitrophenol	C ₁₄ H ₂₁ NO ₃	251.32	728-40-5	DBNP, 2,6-bis(1,1-dimethylethyl)-4-nitrophenol[1][2]
2,4-Di-tert-butyl-6-nitrophenol	C ₁₄ H ₂₁ NO ₃	251.32	20039-94-5	-[3]
2-Tert-butyl-4-nitrophenol	C ₁₀ H ₁₃ NO ₃	195.21	6683-81-4	-[4]
2-Tert-butyl-6-nitrophenol	C ₁₀ H ₁₃ NO ₃	195.21	18515-04-3	-[5]
2-Tert-butyl-4-methylphenol	C ₁₁ H ₁₆ O	164.24	2409-55-4	2-tert-Butyl-p-cresol[6]
2,4-Di-tert-butylphenol	C ₁₄ H ₂₂ O	206.32	96-76-4	2,4-DTBP, AO33[7]

Synthesis and Experimental Protocols

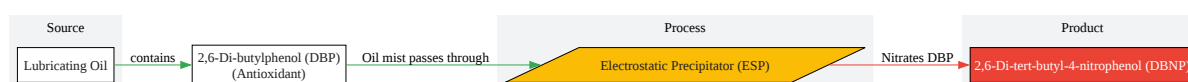
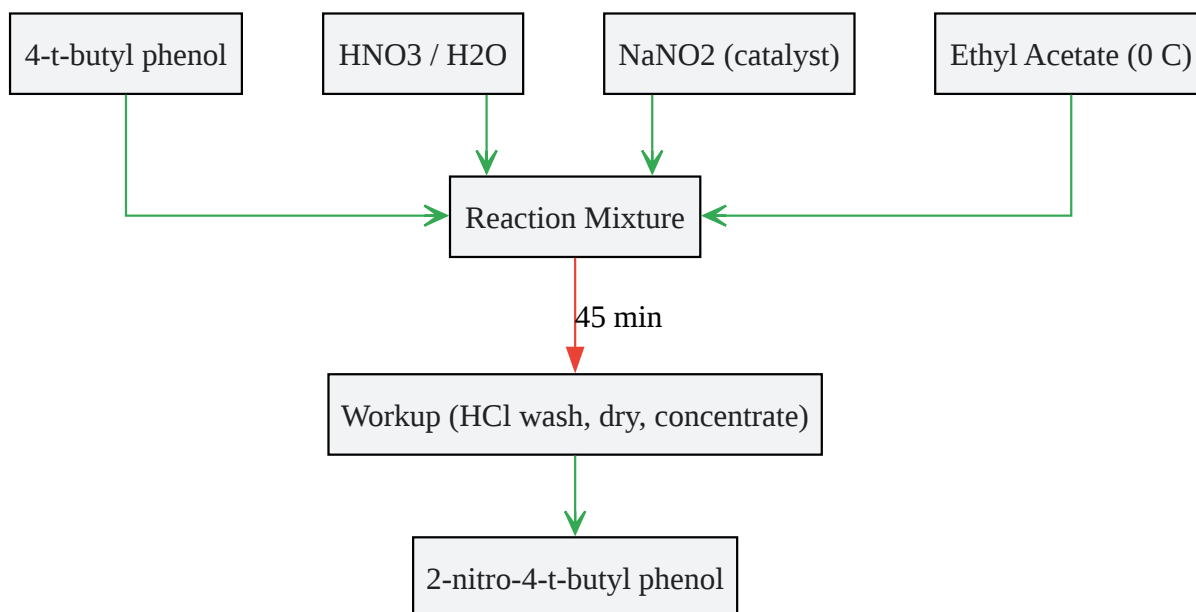
The synthesis of nitrophenols typically involves the nitration of a corresponding phenol precursor. The regioselectivity of the nitration is influenced by the directing effects of the hydroxyl and alkyl groups and the reaction conditions.

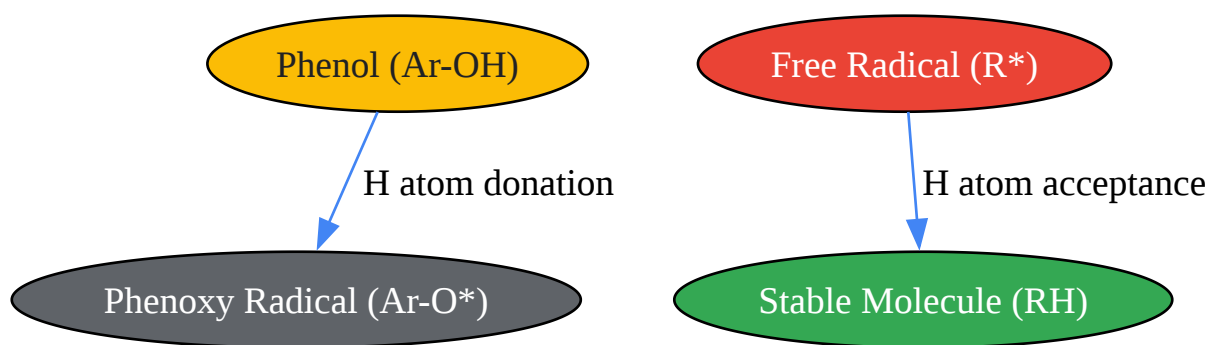
Synthesis of 2-nitro-4-t-butyl phenol

A common method for synthesizing nitrophenols is the direct nitration of the parent phenol.

- Experimental Protocol:

- Commercially available 4-t-butyl phenol (30 g, 0.2 mole) is dissolved in 200 mL of ethyl acetate in a 600-mL round-bottomed flask equipped with a mechanical stirrer and cooled to 0°C[8].
- A mixture of nitric acid (13 mL) in water (13 mL) is added dropwise over 10 minutes, followed by a catalytic amount of sodium nitrite (NaNO_2)[8].
- After stirring for 45 minutes, the reaction is quenched by washing with excess 1N HCl[8].
- The organic layer is separated, dried over magnesium sulfate (MgSO_4), and concentrated under vacuum to yield the product, 2-nitro-4-t-butyl phenol[8].





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References

- 1. 2,6-Di-tert-butyl-4-nitrophenol | C₁₄H₂₁NO₃ | CID 69765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2,4-Di-tert-butyl-6-nitrophenol | 20039-94-5 | Benchchem [benchchem.com]
- 4. 2-(Tert-butyl)-4-nitrophenol | 6683-81-4 | Benchchem [benchchem.com]
- 5. Page loading... [guidechem.com]
- 6. 2-tert-Butyl-4-methylphenol | C₁₁H₁₆O | CID 17004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. prepchem.com [prepchem.com]
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